

# Personal protective equipment for handling 2-Fluorobenzoic acid

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## Compound of Interest

Compound Name: 2-Fluorobenzoic acid

Cat. No.: B139757

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## Essential Safety and Handling Guide for 2-Fluorobenzoic Acid

This guide provides immediate, essential safety and logistical information for handling **2-Fluorobenzoic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Personal Protective Equipment (PPE) and Safety Measures

When handling **2-Fluorobenzoic acid**, a comprehensive approach to personal safety is critical. The following table summarizes the required personal protective equipment.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Goggles compliant with EN 166 (Europe) or OSHA 29 CFR 1910.133 (US) standards.[1]	Protects against dust particles and potential splashes, preventing serious eye irritation.[2][3][4]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact, as the acid is a known skin irritant.
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.	Minimizes the risk of accidental skin contact.
Respiratory Protection	Not required under normal, well-ventilated conditions. Use a NIOSH/MSHA approved respirator or a dust mask (type N95) if dust is generated or for large-scale operations and emergencies.	Prevents respiratory tract irritation from dust inhalation.

Engineering controls are fundamental to safe handling. Always use **2-Fluorobenzoic acid** in a well-ventilated area. The use of a local exhaust ventilation system or a chemical fume hood is highly recommended to minimize exposure. Eyewash stations and safety showers must be readily accessible in the immediate work area.

## Chemical and Hazard Profile

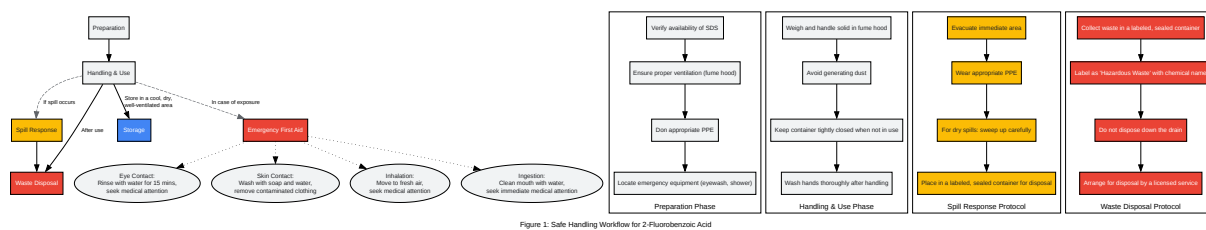
Understanding the properties and hazards of **2-Fluorobenzoic acid** is crucial for safe handling.

Identifier	Value
CAS Number	445-29-4
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FO <sub>2</sub>
Molecular Weight	140.11 g/mol
Appearance	White to off-white crystalline powder or solid.
Melting Point	122-125 °C
Solubility	Soluble in water (7.2 g/L at 25°C).

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritant (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation.		
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.		

## Standard Operating Procedure for Handling 2-Fluorobenzoic Acid

The following workflow outlines the procedural steps for the safe handling of **2-Fluorobenzoic acid** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **2-Fluorobenzoic acid**.

## Experimental Protocols: Spill and Disposal

### Spill Cleanup Protocol:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area of the spill.
- **Personal Protection:** Before addressing the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- **Containment:** Prevent the spread of the spill. For dry spills, carefully sweep up the material, avoiding the generation of dust.

- Collection: Place the swept-up material into a suitable, clearly labeled, and sealed container for disposal.
- Decontamination: Clean the spill area thoroughly. Prevent runoff from entering drains.
- Disposal: Treat all contaminated materials and cleaning supplies as hazardous waste.

Disposal Plan:

**2-Fluorobenzoic acid** and any materials contaminated with it are to be considered hazardous waste.

- Waste Collection: Collect all waste containing **2-Fluorobenzoic acid** in a designated, chemically resistant, and leak-proof container with a secure lid. Do not mix with other waste streams unless explicitly instructed by your institution's Environmental Health and Safety (EHS) department.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Fluorobenzoic acid**".
- Storage: Store the sealed waste container in a designated cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed professional waste disposal service. Under no circumstances should **2-Fluorobenzoic acid** be disposed of down the drain.

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## References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]

- 3. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 4. 2-フルオロ安息香酸 97% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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